

A Comparative Guide to the Analytical Characterization of BOC-ALA-PRO-OH

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Compound of Interest

Compound Name: BOC-ALA-PRO-OH

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative overview of the analytical data for the protected dipeptide N-tert-butyloxycarbonyl-L-alanyl-L-proline (**BOC-ALA-PRO-OH**) and a common alternative, N-tert-butyloxycarbonyl-L-alanyl-L-alanine (BOC-ALA-ALA-OH). The information is intended to assist researchers in the identification, characterization, and quality control of these valuable reagents in peptide synthesis and drug development.

While direct experimental spectra for **BOC-ALA-PRO-OH** are not readily available in public databases, this guide presents its known physical properties and predicted Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data based on the analysis of its constituent amino acids. This is compared with the available data for BOC-ALA-ALA-OH.

Data Presentation: A Comparative Analysis

The following tables summarize the key physical and spectral properties of **BOC-ALA-PRO-OH** and BOC-ALA-ALA-OH.

Table 1: Physical and Chemical Properties

Property	BOC-ALA-PRO-OH	BOC-ALA-ALA-OH
Molecular Formula	C ₁₃ H ₂₂ N ₂ O ₅ [1][2]	C ₁₁ H ₂₀ N ₂ O ₅ [3][4]
Molecular Weight	286.33 g/mol [1][2]	260.29 g/mol [3][4]
Appearance	White to off-white powder[2]	White to off-white powder[4]
Purity	≥ 98% (HPLC)[2]	≥ 99% (HPLC)[4]
Storage Conditions	0 - 8 °C[2]	0 - 8 °C[4]

Table 2: Predicted ¹H NMR Spectral Data (in CDCl₃)

Proton Assignment	BOC-ALA-PRO-OH (Predicted)	BOC-ALA-ALA-OH (Predicted)
Boc (9H, s)	~1.45 ppm	~1.45 ppm
Ala α-CH (1H, q)	~4.2-4.4 ppm	~4.3-4.5 ppm
Ala β-CH ₃ (3H, d)	~1.3-1.4 ppm	~1.3-1.4 ppm
Pro α-CH (1H, m)	~4.3-4.5 ppm	-
Pro β-CH ₂ (2H, m)	~1.9-2.2 ppm	-
Pro γ-CH ₂ (2H, m)	~1.8-2.1 ppm	-
Pro δ-CH ₂ (2H, m)	~3.4-3.7 ppm	-
Ala (second) α-CH (1H, m)	-	~4.5-4.7 ppm
Ala (second) β-CH ₃ (3H, d)	-	~1.4-1.5 ppm
NH (1H, d)	~6.5-7.0 ppm	~6.8-7.2 ppm
COOH (1H, br s)	~9.0-11.0 ppm	~9.0-11.0 ppm

Note: Predicted chemical shifts are based on typical values for Boc-protected amino acids and peptides.[5][6][7]

Table 3: Predicted ¹³C NMR Spectral Data (in CDCl₃)

Carbon Assignment	BOC-ALA-PRO-OH (Predicted)	BOC-ALA-ALA-OH (Predicted)
Boc C(CH ₃) ₃	~28.5 ppm	~28.5 ppm
Boc C(CH ₃) ₃	~80.0 ppm	~80.0 ppm
Boc C=O	~155.5 ppm	~155.5 ppm
Ala α-C	~50.0 ppm	~49.0 ppm
Ala β-C	~18.0 ppm	~18.0 ppm
Ala C=O	~173.0 ppm	~173.0 ppm
Pro α-C	~60.0 ppm	-
Pro β-C	~30.0 ppm	-
Pro γ-C	~25.0 ppm	-
Pro δ-C	~47.0 ppm	-
Pro C=O	~175.0 ppm	-
Ala (second) α-C	-	~48.0 ppm
Ala (second) β-C	-	~17.0 ppm
Ala (second) C=O	-	~176.0 ppm

Note: Predicted chemical shifts are based on typical values for Boc-protected amino acids and peptides.[\[8\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Table 4: Mass Spectrometry Data

Parameter	BOC-ALA-PRO-OH	BOC-ALA-ALA-OH
Ionization Mode	ESI+	ESI+
Expected [M+H] ⁺	m/z 287.16	m/z 261.14
Expected [M+Na] ⁺	m/z 309.14	m/z 283.12

Note: Expected m/z values are calculated based on the molecular weights.

Experimental Protocols

Detailed methodologies for the key analytical techniques are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1. Sample Preparation:

- Dissolve 5-10 mg of the peptide in approximately 0.6 mL of a suitable deuterated solvent (e.g., Chloroform- d , $CDCl_3$; or Dimethyl sulfoxide- d_6 , $DMSO-d_6$).^{[13][14]} The choice of solvent may depend on the solubility of the specific dipeptide.
- Add a small amount of an internal standard, such as tetramethylsilane (TMS), for chemical shift referencing.
- Transfer the solution to a 5 mm NMR tube.

2. Data Acquisition:

- Acquire 1H and ^{13}C NMR spectra on a spectrometer operating at a field strength of 400 MHz or higher for better resolution.
- For 1H NMR, typical parameters include a spectral width of 10-15 ppm, a sufficient number of scans to achieve a good signal-to-noise ratio, and a relaxation delay of 1-2 seconds.
- For ^{13}C NMR, a proton-decoupled sequence is typically used to simplify the spectrum. A wider spectral width (e.g., 0-200 ppm) is required.

Electrospray Ionization Mass Spectrometry (ESI-MS)

1. Sample Preparation:

- Prepare a dilute solution of the peptide (approximately 10-100 μM) in a solvent compatible with ESI-MS, typically a mixture of water, acetonitrile, or methanol, often with a small amount of formic acid (e.g., 0.1%) to promote protonation.^[15]

2. Data Acquisition:

- Introduce the sample solution into the ESI source of the mass spectrometer via direct infusion or through a liquid chromatography (LC) system.
- Acquire the mass spectrum in positive ion mode to observe protonated molecules ($[M+H]^+$) and other adducts (e.g., $[M+Na]^+$).^{[15][16][17][18]}
- The mass analyzer (e.g., quadrupole, time-of-flight) is scanned over an appropriate mass-to-charge (m/z) range to detect the ions of interest.

Mandatory Visualization

The following diagram illustrates a typical experimental workflow for the analytical characterization of protected dipeptides like **BOC-ALA-PRO-OH**.

Caption: Experimental workflow for peptide analysis.

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